

Methyl 3-amino-4-methylbenzoate safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: Methyl 3-amino-4-methylbenzoate

Cat. No.: B096927

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An In-depth Technical Guide to the Safety and Handling of **Methyl 3-amino-4-methylbenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling precautions for **Methyl 3-amino-4-methylbenzoate** (CAS No. 18595-18-1). The information is compiled from various safety data sheets and chemical databases to ensure a thorough overview for professionals in research and drug development.

Chemical and Physical Properties

Methyl 3-amino-4-methylbenzoate is a substituted aniline derivative. It is a white to off-white crystalline solid.^[1] Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₂	PubChem, ChemicalBook
Molecular Weight	165.19 g/mol	PubChem, ChemicalBook
Appearance	White to Gray to Brown powder to crystal	Tokyo Chemical Industry
Melting Point	113-117 °C	ChemicalBook[2][3]
Boiling Point	296.3 ± 20.0 °C (Predicted)	ChemicalBook[4]
Density	1.132 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[4]
Solubility	Moderately soluble in ethanol, methanol, and dimethyl sulfoxide. Limited solubility in water. Chloroform (Slightly), Methanol (Slightly).	Guidechem[1], ChemicalBook[4]
pKa	3.31 ± 0.10 (Predicted)	ChemicalBook[4]
LogP	1.7 at 22°C and pH 7	ChemBK[2]

Hazard Identification and GHS Classification

Methyl 3-amino-4-methylbenzoate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation.

Hazard Class	Hazard Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[5]
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[6]

Hazard Pictogram:

- GHS07: Exclamation Mark

Handling and Storage Precautions

Proper handling and storage procedures are crucial to minimize the risks associated with **Methyl 3-amino-4-methylbenzoate**.

3.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved eye protection.[7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. Handle with gloves that have been inspected prior to use.[8]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [8]

3.2. Safe Handling Practices

- Avoid contact with skin and eyes.[7]
- Avoid formation of dust and aerosols.[7]
- Use only outdoors or in a well-ventilated area.[8]
- Wash hands thoroughly after handling.
- Keep away from heat and sources of ignition.[7]

3.3. Storage Conditions

- Store in a cool, dry, and well-ventilated place.[8]

- Keep container tightly closed.[8]
- Store locked up.[7]
- Store under an inert atmosphere.[8]
- Incompatible materials include strong oxidizing agents, acids, and strong bases.[8]

Emergency Procedures and First Aid

In case of exposure or emergency, follow these first aid measures:

Exposure Route	First Aid Measures
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[8]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. Remove and wash contaminated clothing before reuse.[8]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[8]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[8]

Fire-fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[8]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).

[8]

- Protective Equipment: Wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.[8]

Experimental Protocols

Detailed experimental methodologies for the toxicological data cited in the safety data sheets are not publicly available in the sourced documents. The hazard classifications are typically derived from studies conducted according to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

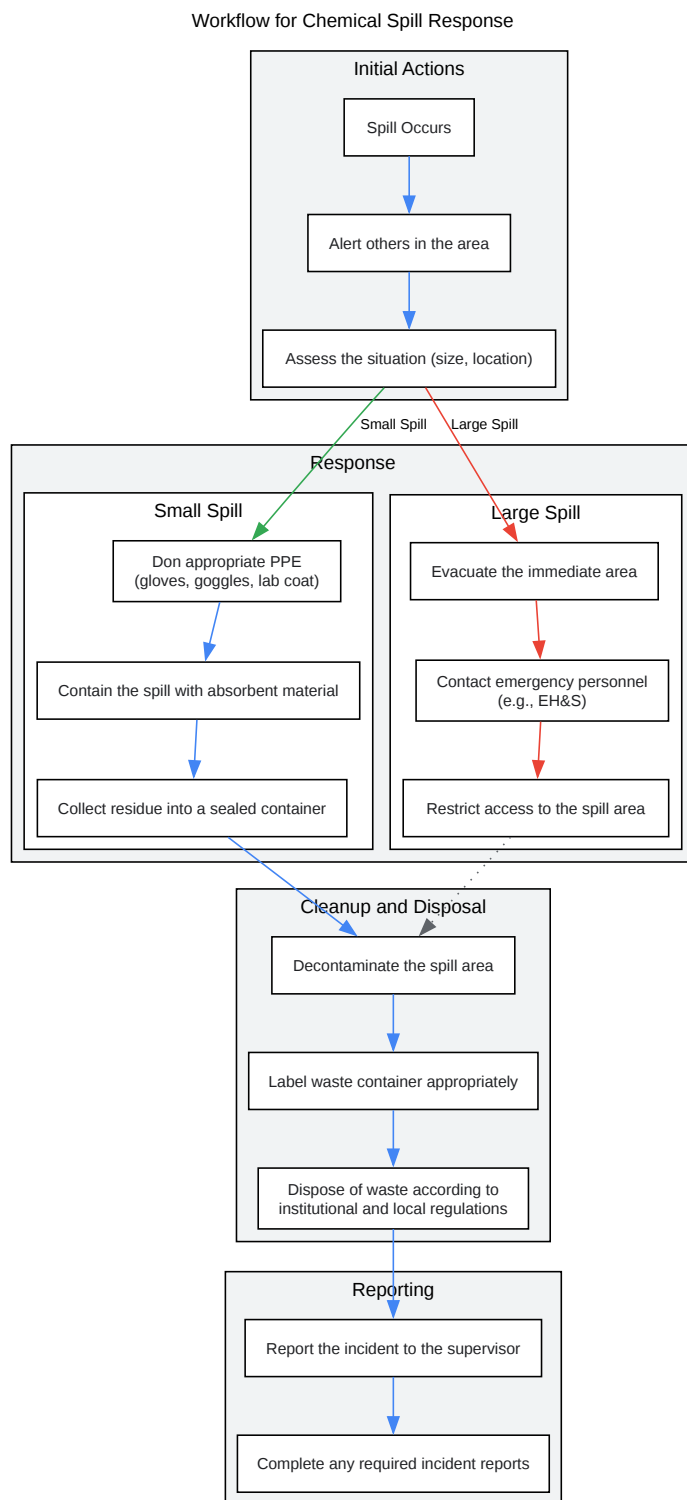
For instance, skin and eye irritation potential is generally assessed using methods similar to the following OECD guidelines:

- OECD Test Guideline 404: Acute Dermal Irritation/Corrosion: This test involves the application of the test substance to the skin of an animal, followed by observation for signs of erythema and edema.
- OECD Test Guideline 405: Acute Eye Irritation/Corrosion: This guideline describes a procedure where the test substance is applied to the eye of an animal, and the degree of irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva.

It is important to note that these are generalized descriptions, and the specific protocols used for **Methyl 3-amino-4-methylbenzoate** are not provided in the available safety literature.

Logical Workflow Diagram

The following diagram illustrates a logical workflow for responding to a chemical spill of **Methyl 3-amino-4-methylbenzoate** in a laboratory setting.



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Caption: A flowchart outlining the procedural steps for responding to a chemical spill.

This guide is intended for informational purposes and should be used in conjunction with your institution's specific safety protocols and the most current Safety Data Sheet provided by the supplier. Always prioritize safety and handle all chemicals with the appropriate precautions.

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